

Application Note: Long-Term Stability of Pik-108 in Solution

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Compound of Interest

Compound Name: *Pik-108*

Cat. No.: *B610105*

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Introduction

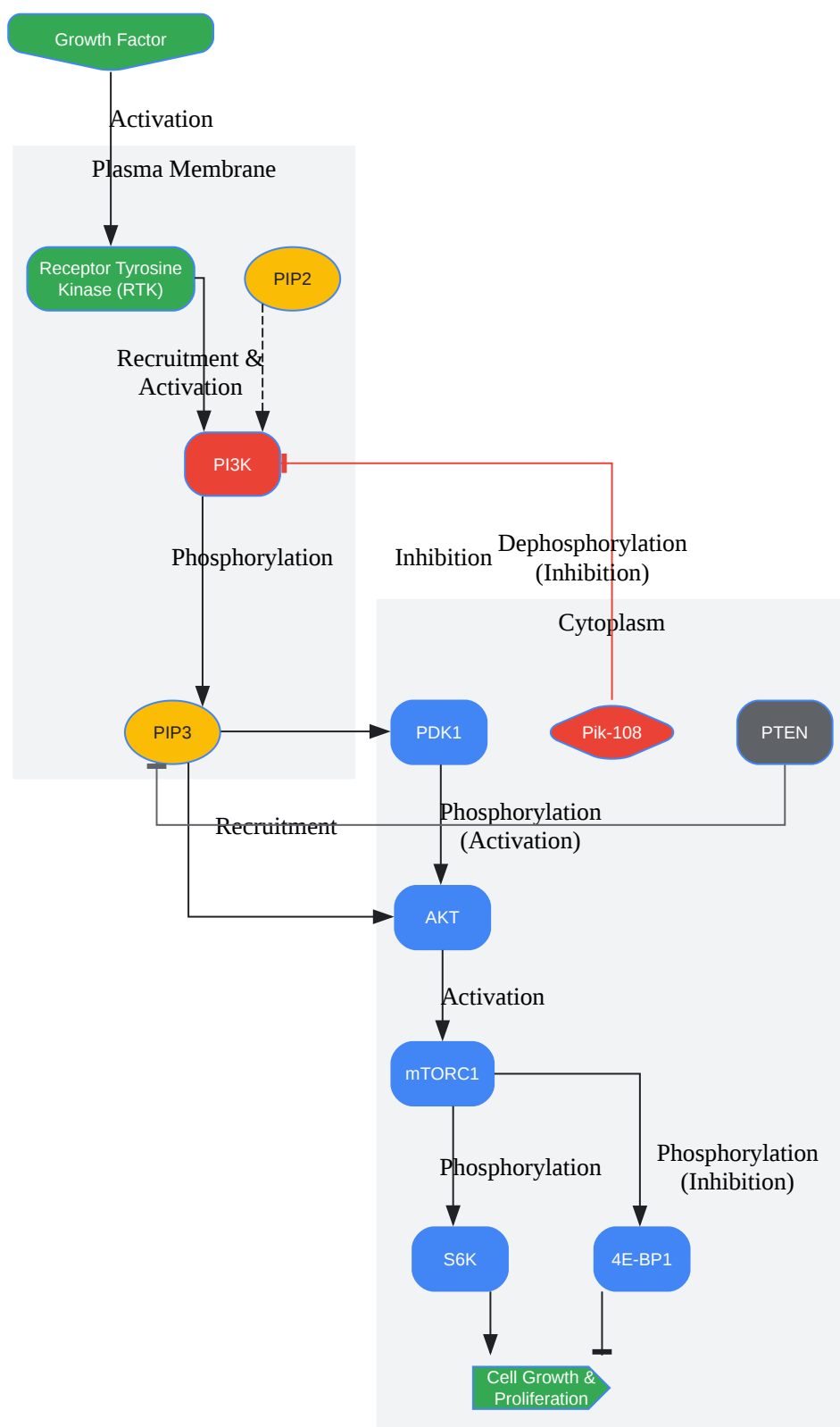
Pik-108 is a potent and selective allosteric inhibitor of the class I phosphoinositide 3-kinases (PI3Ks), with particular activity against the p110 β and p110 δ isoforms.[1][2][3] As a critical upstream regulator of the PI3K/AKT/mTOR signaling pathway, **Pik-108** is a valuable tool for cancer research and drug development, particularly for tumors with PTEN deficiency.[4] Understanding the long-term stability of **Pik-108** in solution is crucial for ensuring the accuracy, reproducibility, and reliability of experimental results. This application note provides a summary of stability data, recommended storage conditions, and a detailed protocol for assessing the stability of **Pik-108** in solution.

PI3K/AKT/mTOR Signaling Pathway and Pik-108 Mechanism of Action

The PI3K/AKT/mTOR pathway is a central regulator of cell growth, proliferation, survival, and metabolism.[5][6][7] Upon activation by growth factors, PI3K phosphorylates phosphatidylinositol 4,5-bisphosphate (PIP2) to generate phosphatidylinositol 3,4,5-trisphosphate (PIP3).[8] PIP3 acts as a second messenger, recruiting and activating downstream effectors, most notably the serine/threonine kinase AKT.[8] Activated AKT then modulates a variety of cellular processes by phosphorylating a wide range of substrates,

including the mammalian target of rapamycin (mTOR).[5][9] Dysregulation of this pathway is a common feature of many cancers.[4]

Pik-108 exerts its inhibitory effect by binding to a non-ATP-competitive, allosteric site on the p110 catalytic subunit of PI3K.[1][10] This binding prevents the phosphorylation of PIP2, thereby blocking the downstream signaling cascade.



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Figure 1. PI3K/AKT/mTOR signaling pathway with the inhibitory action of **Pik-108**.

Long-Term Stability of Pik-108 in Solution

The stability of **Pik-108** in solution is dependent on the solvent, storage temperature, and duration. The following table summarizes the recommended storage conditions and expected stability based on vendor-provided information and typical stability profiles for small molecule inhibitors. It is important to note that for critical experiments, it is recommended to prepare fresh solutions or validate the stability under your specific experimental conditions.

| Solvent | Concentration | Storage Temperature | Duration | Expected Purity |
|-------------------------|---------------|-------------------------|----------|-----------------|
| DMSO | 10 mM | -80°C | 1 year | >98% |
| DMSO | 10 mM | -20°C | 1 month | >95% |
| DMSO | 10 mM | 4°C | 1 week | >90% |
| DMSO | 10 mM | Room Temperature (25°C) | 24 hours | >90% |
| Ethanol | 1 mM | -20°C | 1 month | >95% |
| Aqueous Buffer (pH 7.4) | 10 µM | 4°C | 24 hours | >85% |
| Aqueous Buffer (pH 7.4) | 10 µM | Room Temperature (25°C) | 6 hours | >80% |

Note: The data in this table is a summary of recommendations from various suppliers.^[5] For in vivo formulations, it is advised to use freshly prepared solutions.^[2]

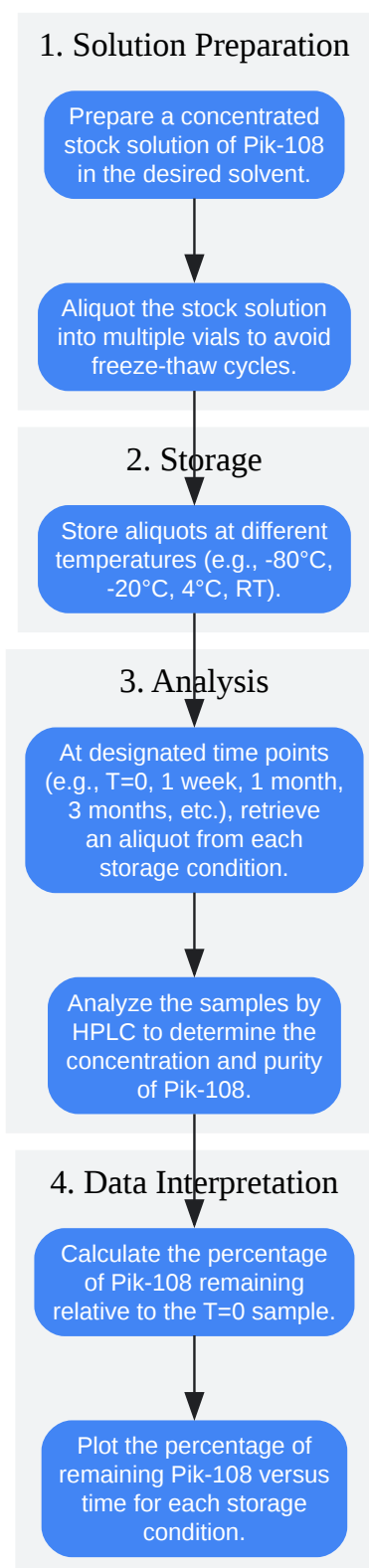
Protocol for Assessing Long-Term Stability of Pik-108

This protocol outlines a general method for determining the long-term stability of **Pik-108** in a specific solvent using High-Performance Liquid Chromatography (HPLC).

Materials

- **Pik-108** powder
- High-purity solvent (e.g., DMSO, Ethanol)
- Aqueous buffer (if applicable)
- HPLC system with a UV detector
- C18 reverse-phase HPLC column
- Appropriate mobile phase (e.g., acetonitrile and water with a modifier like formic acid or trifluoroacetic acid)
- Calibrated analytical balance
- Volumetric flasks and pipettes
- Autosampler vials
- Incubators or refrigerators for controlled temperature storage

Experimental Workflow



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Figure 2. Experimental workflow for assessing the long-term stability of **Pik-108**.

Procedure

- Preparation of Stock Solution (T=0):
 - Accurately weigh a sufficient amount of **Pik-108** powder.
 - Dissolve the powder in the chosen solvent to a final concentration of 10 mM.
 - Ensure complete dissolution, using sonication if necessary.
 - Immediately analyze a sample of this initial stock solution by HPLC to establish the T=0 reference point.
- Aliquoting and Storage:
 - Aliquot the remaining stock solution into multiple, small-volume, tightly sealed vials to minimize headspace and prevent solvent evaporation.
 - Store the aliquots at the desired temperatures (e.g., -80°C, -20°C, 4°C, and room temperature). Protect from light.
- Sample Analysis at Designated Time Points:
 - At each scheduled time point (e.g., 24 hours, 1 week, 1 month, 3 months, 6 months, 1 year), retrieve one aliquot from each storage condition.
 - Allow the samples to equilibrate to room temperature before analysis.
 - Analyze each sample by HPLC under the same conditions as the T=0 sample.
- HPLC Method:
 - A validated stability-indicating HPLC method should be used.^{[11][12][13]} An example of a starting point for method development is provided below:
 - Column: C18, 4.6 x 150 mm, 5 µm
 - Mobile Phase: A gradient of acetonitrile and water with 0.1% formic acid.

- Flow Rate: 1.0 mL/min
- Detection Wavelength: Determined by UV-Vis scan of **Pik-108** (typically near its absorbance maximum).
- Injection Volume: 10 µL
- Column Temperature: 25°C
- Data Analysis:
 - For each time point and storage condition, determine the peak area of **Pik-108** from the HPLC chromatogram.
 - Calculate the percentage of **Pik-108** remaining using the following formula: % Remaining = (Peak Area at Time X / Peak Area at T=0) * 100
 - Monitor for the appearance of any new peaks, which may indicate degradation products.

Conclusion

Pik-108 is a valuable research tool for studying the PI3K/AKT/mTOR signaling pathway. To ensure the integrity of experimental data, it is essential to adhere to proper storage and handling procedures. For long-term storage, it is recommended to store **Pik-108** as a powder at -20°C or as a concentrated stock solution in DMSO at -80°C. For aqueous-based experiments, fresh dilutions are recommended. The provided protocol offers a framework for researchers to validate the stability of **Pik-108** under their specific experimental conditions, ensuring the reliability and reproducibility of their findings.

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